

A Comprehensive Technical Guide on the Health and Safety of 4-Nitrophthalic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophthalic acid

Cat. No.: B020862

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This guide provides in-depth health and safety information for **4-Nitrophthalic acid** (CAS No. 610-27-5), tailored for researchers, scientists, and professionals in drug development. It covers hazard identification, toxicological data, handling procedures, and emergency measures, presenting quantitative data in structured tables and visualizing key processes.

Chemical Identification and Properties

4-Nitrophthalic acid is a light-yellow crystalline powder used as an intermediate in organic synthesis, particularly in the manufacturing of dyes and pharmaceuticals.^[1]

Property	Value	Reference
CAS Number	610-27-5	[2][3][4]
Molecular Formula	C8H5NO6	[4][5][6]
Molecular Weight	211.13 g/mol	[4][6][7]
Synonyms	p-Nitrophthalic acid, 4-Nitro-1,2-benzenedicarboxylic acid	[5][7][8]
Appearance	Light-yellow powder	[4][5][7]
Melting Point	159 - 161 °C	[4][9][10]
Water Solubility	880 g/L	[4]
pH	1 (10 g/L aqueous solution at 20°C)	[4]

Hazard Identification and GHS Classification

4-Nitrophthalic acid is classified as a hazardous substance under the Globally Harmonized System (GHS).[3] The primary hazards are irritation to the skin, eyes, and respiratory system. [2][3][9][11]

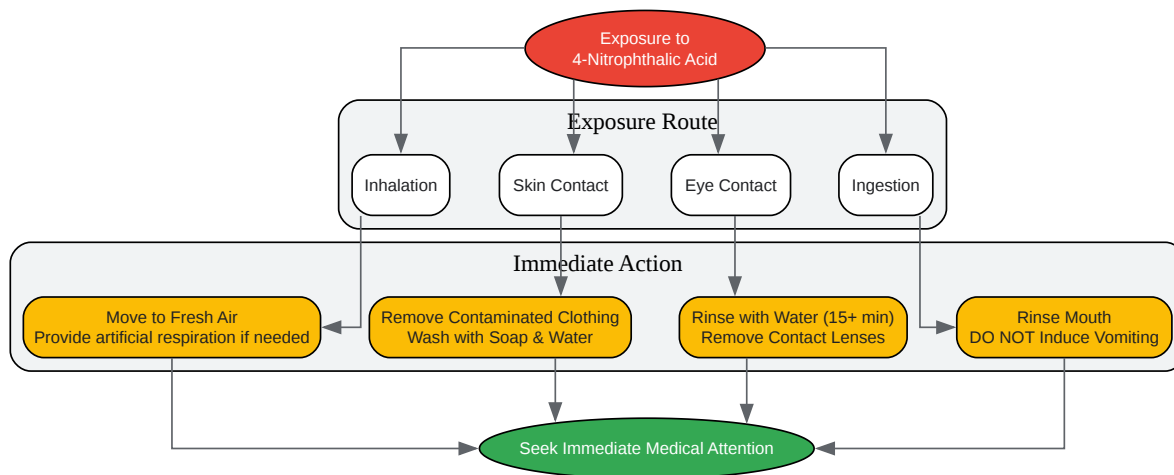
GHS Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

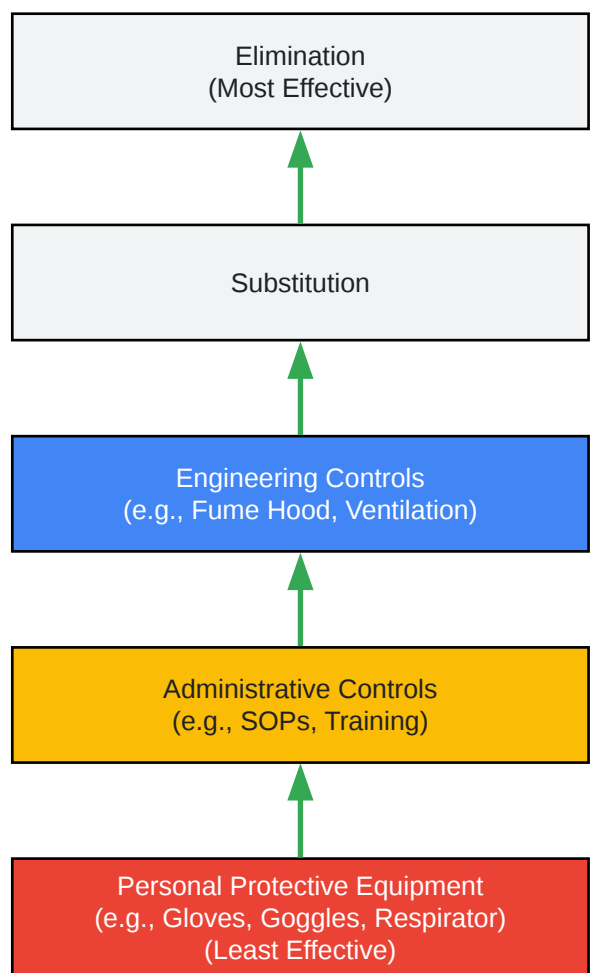
References:[3][6][8][12]

GHS Pictogram:

-  alt text

Signal Word:Warning[3][4][6]





Hierarchy of Controls for 4-Nitrophthalic Acid

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